

Deltaline: An In-depth Technical Guide on its Safety and Toxicity Profile

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Compound of Interest

Compound Name: *Deltaline*

Cat. No.: B8072568

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Deltaline is a C19-diterpenoid alkaloid found in plants of the genus *Delphinium*. Like other alkaloids from this genus, it exhibits biological activity, primarily acting as a neurotoxin. This technical guide provides a comprehensive overview of the currently available safety and toxicity data for **Deltaline**. The information presented herein is intended to support researchers, scientists, and drug development professionals in evaluating the toxicological profile of this compound. The data is compiled from preclinical studies and indicates that **Deltaline**'s primary mechanism of toxicity is through the antagonism of nicotinic acetylcholine receptors, leading to neuromuscular blockade. This guide summarizes acute toxicity data, in vitro activity, and available pharmacokinetic information, and provides detailed experimental protocols where available.

Acute Toxicity

The acute toxicity of **Deltaline** has been evaluated in rodent models, with lethality observed following intravenous administration. The available median lethal dose (LD50) values are presented in Table 1.

Table 1: Acute Toxicity of **Deltaline**

Species	Route of Administration	LD50	Reference(s)
Mouse	Intravenous	113 mg/kg	[1][2]
Mouse	Intravenous	130 mg/kg	[3]
Rat	Intravenous	136 mg/kg	[3]

In addition to lethality, a study in mice demonstrated that a non-lethal dose of 85 mg/kg resulted in neuromuscular impairment, characterized by an increased number of falls from a beam and decreased mobility in an open field test.[1][2]

In Vitro Toxicity and Activity

Deltaline's activity has been characterized in an ex vivo model of neuromuscular transmission. The half-maximal inhibitory concentration (IC50) for the reduction of compound muscle action potentials (CMAPs) is detailed in Table 2.

Table 2: In Vitro Activity of **Deltaline**

Assay	System	Endpoint	IC50	Reference(s)
Neuromuscular Transmission	Isolated lizard extensor digitorum longus muscle	Reduction of sciatic nerve stimulation-induced compound muscle action potentials (CMAPs)	156 μ M	[1][2]

Pharmacokinetics

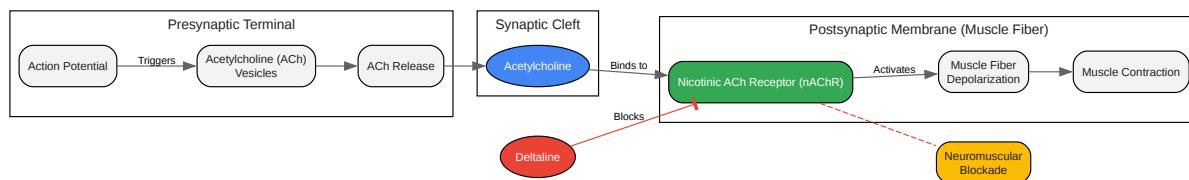
A pharmacokinetic study of **Deltaline** has been conducted in mice. While the detailed pharmacokinetic parameters such as half-life ($t_{1/2}$), clearance (CL), and volume of distribution

(Vd) were not available in the reviewed literature, the experimental methodology has been described.[4][5]

Note: The full text of the pharmacokinetic study by Song et al. (2019) was not accessible, therefore, key pharmacokinetic parameters cannot be included in this guide.

Mechanism of Action

Deltaline is a lycocotonine-type alkaloid and its toxic effects are primarily attributed to its activity as a nicotinic acetylcholine receptor (nAChR) antagonist.[6] At the neuromuscular junction, acetylcholine released from the motor neuron binds to nAChRs on the muscle fiber, leading to depolarization and muscle contraction. By blocking these receptors, **Deltaline** inhibits this signaling pathway, resulting in neuromuscular paralysis.



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Deltaline's antagonistic action on nicotinic acetylcholine receptors.

Experimental Protocols

Acute Toxicity Study in Mice (LD50)

- Objective: To determine the median lethal dose (LD50) of **Deltaline** in mice.
- Test System: Mice (strain not specified).
- Test Substance: **Deltaline**.
- Route of Administration: Intravenous (IV).

- Procedure:
 - **Deltaline** was administered intravenously to groups of mice at varying doses.
 - The animals were observed for signs of toxicity and mortality over a specified period.
 - The LD50 value was calculated based on the mortality data.
- Reference(s):[\[1\]](#)[\[2\]](#)[\[3\]](#)

Neuromuscular Impairment Study in Mice

- Objective: To evaluate the effect of a non-lethal dose of **Deltaline** on motor function in mice.
- Test System: Mice.
- Test Substance and Dose: **Deltaline**, 85 mg/kg.
- Procedure:
 - Balance Beam Test: The number of times the mice fell from a balance beam was recorded.
 - Open Field Test: The time the mice spent mobile in an open field arena was measured.
- Endpoint: Markers of neuromuscular impairment (increased falls, decreased mobility).
- Reference(s):[\[1\]](#)[\[2\]](#)

In Vitro Neuromuscular Transmission Assay

- Objective: To determine the inhibitory effect of **Deltaline** on neuromuscular transmission.
- Test System: Isolated lizard extensor digitorum longus muscle preparation.
- Procedure:
 - The muscle was stimulated via the sciatic nerve.

- Compound muscle action potentials (CMAPs) were recorded.
- **Deltaline** was added to the preparation at various concentrations.
- The reduction in CMAP amplitude was measured to determine the IC50 value.
- Reference(s):[\[1\]](#)[\[2\]](#)

Pharmacokinetic Study in Mice

- Objective: To characterize the pharmacokinetics of **Deltaline** in mice following intravenous administration.
- Test System: Six mice.
- Test Substance and Dose: **Deltaline**, 1 mg/kg.
- Route of Administration: Intravenous (IV).
- Sample Collection: 20- μ L blood samples were collected from the tail vein of each mouse at various time points.
- Analytical Method:
 - Sample Preparation: Protein precipitation with acetonitrile.
 - Instrumentation: Ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS).
 - Column: UPLC BEH C18.
 - Mobile Phase: Gradient elution with acetonitrile and 10 mmol/L ammonium acetate (0.1% formic acid).
 - Detection: Multiple reaction monitoring (MRM) mode.
- Internal Standard: Gelsenicine.
- Reference(s):[\[4\]](#)[\[5\]](#)

Conclusion

The available data indicate that **Deltaline** is a toxic alkaloid with a primary neurotoxic mechanism of action involving the blockade of nicotinic acetylcholine receptors at the neuromuscular junction. Acute toxicity studies in rodents have established LD50 values following intravenous administration. While a pharmacokinetic study has been conducted in mice, detailed parameters are not publicly available. Further research would be beneficial to fully characterize the safety profile of **Deltaline**, including studies on other routes of administration, repeat-dose toxicity, genotoxicity, and reproductive toxicity. Researchers and drug development professionals should exercise caution when handling this compound and consider its neurotoxic potential in any future investigations.

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